

Application Note: Quantitative Analysis of 5-(Chloromethyl)-N-methyl-2-furamide

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Compound of Interest

Compound Name: 5-(Chloromethyl)-N-methyl-2-furamide

CAS No.: 872358-20-8

Cat. No.: B1418832

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Abstract

This application note presents robust and validated analytical methodologies for the precise quantification of **5-(Chloromethyl)-N-methyl-2-furamide** (CAS No. 872358-20-8), a key heterocyclic intermediate in pharmaceutical and specialty chemical synthesis.^{[1][2]} Given the importance of purity and concentration control in drug development and manufacturing, accurate analytical procedures are paramount. We provide detailed protocols for two orthogonal techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for routine purity and assay determination, and Gas Chromatography-Mass Spectrometry (GC-MS) for enhanced specificity and impurity profiling. Both methods have been developed and validated in accordance with International Council for Harmonisation (ICH) guidelines to ensure reliability, accuracy, and precision.^{[3][4][5][6]}

Introduction: The Analytical Imperative

5-(Chloromethyl)-N-methyl-2-furamide is a furan derivative whose structural motifs are of significant interest in medicinal chemistry. The furan ring is a versatile scaffold, and the reactive

chloromethyl group allows for facile derivatization, making it a valuable building block.^{[7][8]} The N-methylamide functionality further influences its chemical properties and potential biological interactions. Accurate quantification is critical for several reasons:

- **Stoichiometric Control:** Ensuring precise molar ratios in subsequent synthetic steps.
- **Purity Assessment:** Identifying and quantifying process-related impurities or degradants.
- **Stability Studies:** Evaluating the compound's integrity under various storage conditions.
- **Regulatory Compliance:** Providing validated data for quality control (QC) release and regulatory submissions.

This guide provides the scientific rationale and step-by-step protocols to establish reliable analytical control over this important intermediate.

Method 1: Quantification by Reversed-Phase HPLC-UV

2.1. Principle and Rationale

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the workhorse method for the analysis of moderately polar organic molecules. The non-polar stationary phase (C18) retains the analyte through hydrophobic interactions, while a polar mobile phase elutes it. This technique is ideal for determining the assay and purity of **5-(Chloromethyl)-N-methyl-2-furamide** due to its excellent resolution, reproducibility, and the presence of a UV-active furan chromophore. An amide-based HPLC column can also be considered to minimize unwanted interactions if reactive analytes are present.^[9] A gradient elution is employed to ensure efficient separation from potential impurities with differing polarities within a single analytical run.^{[10][11]}

2.2. Experimental Protocol: HPLC-UV

2.2.1. Materials and Reagents

- **Analyte:** **5-(Chloromethyl)-N-methyl-2-furamide** reference standard (>98% purity)
- **Solvent:** Acetonitrile (HPLC grade or higher)

- Solvent: Water, ultrapure (18.2 MΩ·cm)
- Acid: Formic acid (LC-MS grade)
- Filters: 0.22 µm PTFE syringe filters

2.2.2. Instrumentation

- HPLC system with a binary pump, autosampler, column thermostat, and UV/Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 3.5 µm particle size).
- Analytical Balance: Readable to 0.01 mg.

2.2.3. Standard and Sample Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 25, 50, 100, 250 µg/mL) by serial dilution of the stock solution with a 50:50 (v/v) mixture of acetonitrile and water.
- Sample Preparation: Accurately weigh the test sample, dissolve in acetonitrile to achieve a theoretical concentration of 1000 µg/mL, and then dilute to a final concentration within the calibration range (e.g., 100 µg/mL) using a 50:50 acetonitrile/water mixture.
- Filtration: Prior to injection, filter all solutions through a 0.22 µm syringe filter.

2.2.4. Chromatographic Conditions

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Program	0-1 min: 30% B; 1-10 min: 30% to 95% B; 10-12 min: 95% B; 12.1-15 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	270 nm (or λ_{max} determined by DAD scan)

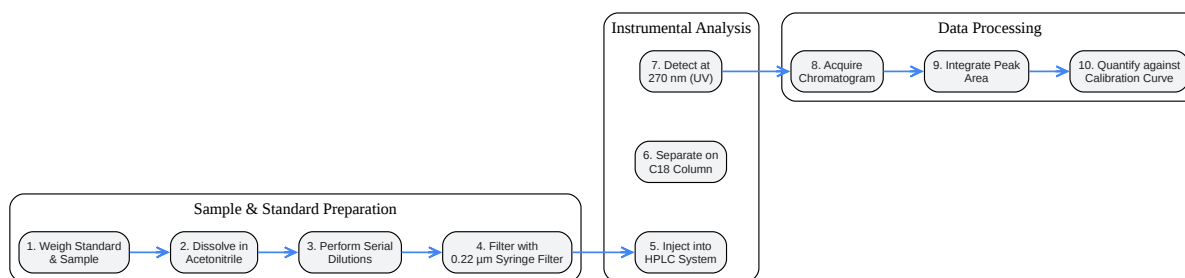
| Run Time | 15 minutes |

2.3. Method Validation Summary (ICH Q2(R2) Framework)

The following table summarizes the acceptance criteria and typical performance data for this method, adhering to ICH guidelines for analytical procedure validation.[\[5\]](#)[\[6\]](#)[\[12\]](#)

Validation Parameter	Acceptance Criteria	Typical Result
Specificity	No interference at the analyte's retention time from blank or known impurities.	Pass
Linearity (R^2)	≥ 0.999	0.9995
Range	5 - 250 $\mu\text{g/mL}$	Confirmed
Accuracy (% Recovery)	98.0% - 102.0%	99.5% - 101.2%
Precision (% RSD)	Repeatability (n=6): $\leq 1.5\%$ Intermediate (n=6): $\leq 2.0\%$	0.8% 1.3%
Limit of Quantitation (LOQ)	Signal-to-Noise ≥ 10	1 $\mu\text{g/mL}$
Robustness	% RSD $\leq 2.0\%$ after minor changes (flow rate ± 0.1 , temp $\pm 2^\circ\text{C}$)	Pass

2.4. HPLC-UV Workflow Diagram



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Caption: Workflow for quantification of **5-(Chloromethyl)-N-methyl-2-furamide** by HPLC-UV.

Method 2: Quantification and Identification by GC-MS

3.1. Principle and Rationale

Gas Chromatography-Mass Spectrometry (GC-MS) offers superior specificity and sensitivity compared to HPLC-UV. It is an ideal confirmatory technique and is particularly well-suited for identifying and quantifying volatile and semi-volatile impurities that might not be detected by HPLC.[13] The sample is vaporized and separated based on its boiling point and interaction with a capillary column. The mass spectrometer then fragments the eluted analyte, producing a unique mass spectrum that acts as a chemical fingerprint, allowing for unambiguous identification and quantification.[14][15]

3.2. Experimental Protocol: GC-MS

3.2.1. Materials and Reagents

- Analyte: **5-(Chloromethyl)-N-methyl-2-furamide** reference standard (>98% purity)
- Solvent: Dichloromethane (GC grade or higher)
- Internal Standard (IS): (Optional, but recommended) e.g., Naphthalene-d8.

3.2.2. Instrumentation

- GC system with a split/splitless injector and a Mass Spectrometric detector (MSD).
- Column: HP-5MS (or equivalent 5% phenyl-methylpolysiloxane) capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness).
- Autosampler Vials: 2 mL amber glass vials with PTFE-lined caps.

3.2.3. Standard and Sample Preparation

- **Stock Standard Solution (1000 µg/mL):** Accurately weigh approximately 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with dichloromethane.
- **Working Standard Solutions:** Prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25 µg/mL) by serial dilution of the stock solution with dichloromethane. If using an internal standard, add it to each standard to a final concentration of 5 µg/mL.
- **Sample Preparation:** Accurately weigh the test sample, dissolve in dichloromethane to achieve a theoretical concentration of 1000 µg/mL, and then dilute to a final concentration within the calibration range (e.g., 10 µg/mL). Add internal standard to the same final concentration as in the standards.

3.2.4. GC-MS Conditions

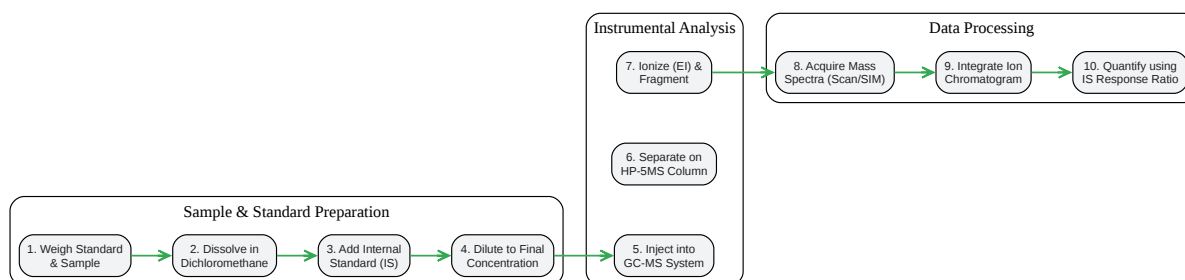
Parameter	Setting
Injector Temperature	250 °C
Injection Mode	Split (10:1 ratio)
Injection Volume	1 µL
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial: 100 °C (hold 1 min) Ramp: 15 °C/min to 280 °C (hold 5 min)
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Acquisition Mode | Full Scan (m/z 40-350) for identification
Selected Ion Monitoring (SIM) for quantification (e.g., m/z 173, 138, 95 - ions to be confirmed from standard spectrum) |

3.3. Method Validation Summary (ICH Q2(R2) Framework)

Validation Parameter	Acceptance Criteria	Typical Result
Specificity	Unique mass spectrum and no co-eluting interferences at monitored ions.	Pass
Linearity (R^2)	≥ 0.998	0.9991
Range	0.5 - 25 $\mu\text{g/mL}$	Confirmed
Accuracy (% Recovery)	95.0% - 105.0%	97.8% - 103.5%
Precision (% RSD)	Repeatability (n=6): $\leq 2.0\%$ Intermediate (n=6): $\leq 3.0\%$	1.1% 1.9%
Limit of Quantitation (LOQ)	Signal-to-Noise ≥ 10	0.1 $\mu\text{g/mL}$
Robustness	% RSD $\leq 3.0\%$ after minor changes (oven ramp $\pm 1^\circ\text{C/min}$, flow $\pm 0.1 \text{ mL/min}$)	Pass

3.4. GC-MS Workflow Diagram



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Caption: Workflow for quantification of **5-(Chloromethyl)-N-methyl-2-furamide** by GC-MS.

Conclusion

This application note details two validated, orthogonal analytical methods for the robust quantification of **5-(Chloromethyl)-N-methyl-2-furamide**. The HPLC-UV method is presented as a reliable technique for routine quality control, assay, and purity assessments. The GC-MS method serves as a highly specific and sensitive confirmatory technique, also capable of identifying and quantifying trace-level volatile impurities. The implementation of these protocols, grounded in the principles of the ICH guidelines, will enable researchers and drug development professionals to maintain stringent control over the quality of this critical chemical intermediate, thereby ensuring the integrity and reproducibility of their synthetic processes.

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